

Basic Identification and Properties

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Compound Focus: Pivaloyl cyanide

CAS No.: 42867-40-3

Cat. No.: S774191

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The following table lists the key identifiers and physical properties of **pivaloyl cyanide** as found in commercial chemical databases [1].

Property	Value
CAS Number	42867-40-3 [1]
Molecular Formula	C ₆ H ₉ NO [1]
Molecular Weight	111.14 g/mol [1]
Boiling Point	147°C [1]
Flash Point	43°C [1]
Density	0.940 g/cm ³ [1]
Appearance	Colorless to light yellow liquid [1]
Recommended Storage	2-8°C [1]

Hazard Classification

Based on its physical properties and its cyanide functional group, **pivaloyl cyanide** presents specific hazards. The **flash point of 43°C** classifies it as a **flammable liquid** [1] [2]. Furthermore, any compound that contains cyanide (CN) groups is generally classified as toxic [2].

The Globally Harmonized System (GHS) hazard pictograms likely to apply to **pivaloyl cyanide** are as follows:

GHS hazard pictograms applicable to **pivaloyl cyanide**

Handling and Emergency Considerations

General Cyanide Hazards

While not specific to **pivaloyl cyanide**, OSHA's data on cyanides (as CN) highlights critical hazards [3]:

- **Exposure Routes:** Cyanides can be inhaled, ingested, or absorbed through the skin. OSHA assigns a **Skin Notation (Skin Y)** to cyanide salts, indicating skin contact is a significant route of exposure [3].
- **Occupational Exposure Limits:** The OSHA Permissible Exposure Limit (PEL) for cyanides is **5 mg/m³ as an 8-hour Time-Weighted Average (TWA)** [3].
- **Immediate Toxicity:** Cyanides are powerful, rapid-acting poisons that prevent the body from using oxygen [4].

Experimental Context from Synthesis

A synthesis patent provides indirect safety insights, indicating that **pivaloyl cyanide** is produced and isolated through distillation, suggesting thermal stability under controlled conditions. The use of **trimethylsilyl cyanide** as a precursor underscores the need for careful handling of highly toxic reagents [5].

Safety Protocols for Researchers

- **Engineering Controls:** Use a **fume hood** or other local exhaust ventilation to prevent inhalation of vapors or aerosols.

- **Personal Protective Equipment (PPE):** Wear appropriate **chemical-resistant gloves** (e.g., nitrile), safety goggles, and a lab coat. Given the potential for skin absorption, ensure no skin is exposed.
- **Storage:** Store in a cool, well-ventilated area, ideally in a **refrigerated** (2-8°C) and **flammable safety cabinet** due to its low flash point [1].
- **Emergency Preparedness:** Have appropriate **spill control materials** and a **cyanide antidote kit** available in areas where the chemical is used.

How to Obtain More Information

For comprehensive and authoritative safety information:

- **Request an SDS:** Contact the **manufacturer or supplier** directly (e.g., the vendors listed on ChemicalBook) [1].
- **Consult General Cyanide Guidelines:** Refer to resources like the **NIOSH Pocket Guide to Chemical Hazards** and the **ATSDR Toxicological Profile for Cyanide** for detailed first aid, exposure controls, and toxicological data [3] [4].

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References

1. PIVALOYL CYANIDE | 42867-40-3 [chemicalbook.com]
2. GHS hazard pictograms - Wikipedia [en.wikipedia.org]
3. CYANIDES (as CN) | Occupational Safety and Health ... [osha.gov]
4. PUBLIC HEALTH STATEMENT - Toxicological Profile ... - NCBI [ncbi.nlm.nih.gov]
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